

Application Note: Quantification of Calcium Glycolate in Biological Samples by LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium glycolate

Cat. No.: B213134

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Introduction

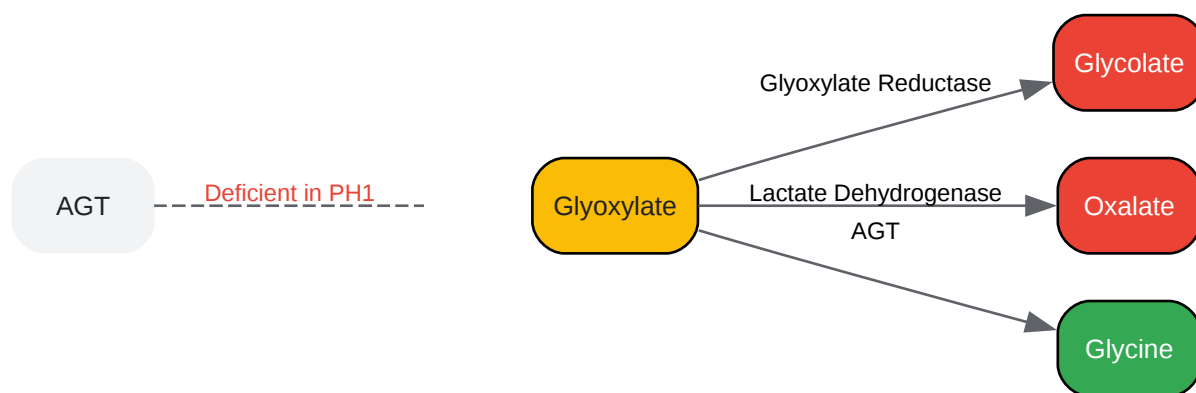
Glycolic acid, the smallest α -hydroxy acid, is a key intermediate in several metabolic pathways, including the glyoxylate cycle. In biological systems, it exists as the glycolate anion, typically associated with counter-ions such as calcium. Elevated levels of glycolate in biological fluids like plasma and urine are indicative of certain metabolic disorders, most notably Primary Hyperoxaluria Type 1 (PH1), and can also be a marker for ethylene glycol poisoning.^{[1][2][3]} Accurate and sensitive quantification of glycolate in biological matrices is therefore crucial for clinical diagnosis, monitoring disease progression, and in toxicological assessments.

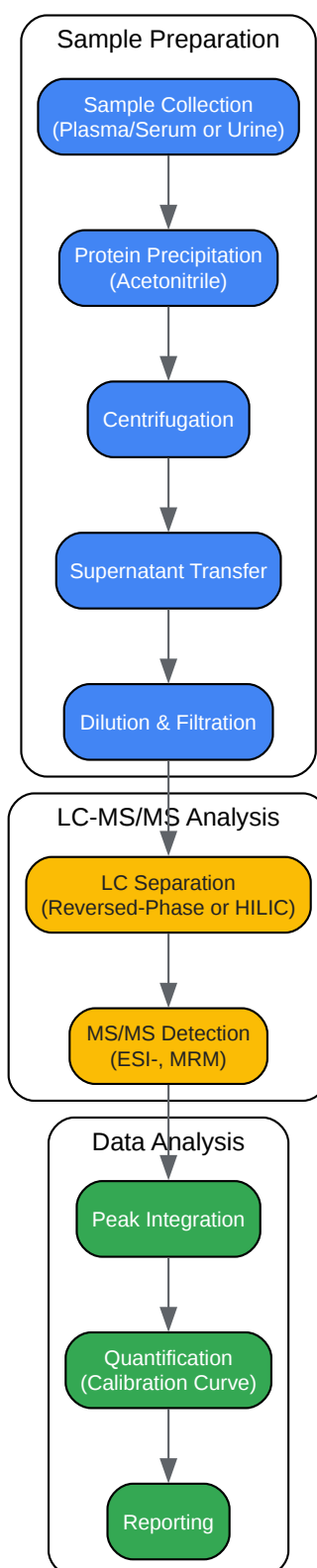
This application note provides a detailed protocol for the analysis of glycolate in human plasma/serum and urine using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The method described is highly selective and sensitive, suitable for high-throughput clinical and research laboratories.

Metabolic Significance of Glycolate

Glycolate is intrinsically linked to the metabolism of glyoxylate and oxalate. In healthy individuals, the enzyme alanine-glyoxylate aminotransferase (AGT) converts glyoxylate to glycine. A deficiency in this enzyme, as seen in PH1, leads to the accumulation of glyoxylate, which is then converted to glycolate and oxalate.^[3] The resulting overproduction of oxalate can

lead to the formation of calcium oxalate crystals, causing recurrent kidney stones and potential renal failure.^[1] Therefore, monitoring glycolate levels provides valuable diagnostic information.





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References

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